

Technical Guide: Solubility Profiling and Stability of Glupa-Carboxylate[1]

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Compound of Interest

Compound Name: Glupa-Carboxylate

Cat. No.: B12924925

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Executive Summary & Molecular Identity

Glupa-Carboxylate (L-γ-Glutamyl-3-carboxy-4-nitroanilide, Monoammonium Salt) is a critical chromogenic substrate used primarily in the kinetic determination of ngcontent-ng-c1131663873="" _ngghost-ng-c2519336191="" class="inline ng-star-inserted">

-Glutamyltransferase (GGT) activity according to IFCC (International Federation of Clinical Chemistry) standards.

Precise solubility knowledge is non-negotiable for this compound because its primary application—enzymatic assays—requires it to be fully dissolved in aqueous buffers at specific concentrations (typically ~6 mM in the final reaction mixture) without precipitation, which would scatter light and invalidate photometric readings at 405-410 nm.

Compound Identity:

- IUPAC Name: Ammonium 5-amino-2-[(4-amino-4-carboxybutanoyl)amino]benzoate
- Common Name: **Glupa-Carboxylate**; Glupa-C
- CAS Number: 63699-78-5[1][2][3]

- Molecular Formula:

(Ammonium Salt)[1]

- Molecular Weight: 328.28 g/mol [1]

Molecular Architecture & Thermodynamic Solubility Principles

To optimize solvent selection, one must understand the solute-solvent interactions governing **Glupa-Carboxylate**.

Structural Analysis

The molecule consists of two distinct domains linked by an amide bond:

- L-Glutamic Acid Moiety: Highly hydrophilic, possessing an -amino group and an -carboxylic acid. In the salt form, these exist as ions (,), providing high lattice energy but also high affinity for polar protic solvents.
- 3-Carboxy-4-Nitroaniline Ring: An aromatic system with a nitro group (electron-withdrawing) and a carboxylate. This region contributes to stacking potential (crystallinity) and UV absorbance.

Solubility Prediction (Hansen Parameters)

Based on its zwitterionic and salt character, **Glupa-Carboxylate** follows a "Like Dissolves Like" trajectory favoring high dielectric constant () solvents.

- (Dispersion): Moderate (Aromatic ring).
- (Polarity): High (Nitro and Amide groups).

- (Hydrogen Bonding): Very High (Ammonium carboxylate network).

Thermodynamic Conclusion: The lattice energy of the ammonium salt is significant. Dissolution requires solvents capable of disrupting strong ionic and H-bond networks—specifically Water, DMSO, and short-chain alcohols.

Experimental Methodologies for Solubility Determination

Do not rely on visual estimation alone. For assay development, quantitative saturation limits are required.

Protocol A: Equilibrium Solubility via HPLC (The "Gold Standard")

This protocol ensures separation of degradation products (free 5-amino-2-nitrobenzoate) from the intact substrate.

Workflow:

- Saturation: Add excess **Glupa-Carboxylate** to 5.0 mL of target solvent in a sealed borosilicate vial.
- Equilibration: Agitate at $25^{\circ}\text{C} \pm 0.1^{\circ}\text{C}$ for 24 hours (Orbital shaker: 200 rpm).
- Filtration: Filter supernatant through a 0.22

PVDF membrane (pre-heated to prevent crash-out).

- Quantification: Dilute filtrate 1:100 in Mobile Phase and inject.

HPLC Conditions:

- Column: C18 Reverse Phase (e.g., 250 x 4.6 mm, 5).
- Mobile Phase: Phosphate Buffer (pH 4.0) / Acetonitrile (85:15 v/v).

- Detection: UV at 290 nm (Isosbestic point) or 310 nm.
- Flow Rate: 1.0 mL/min.

Protocol B: Laser Scattering for Metastable Zone Width (MSZW)

For process scale-up (crystallization), determine the MSZW to avoid spontaneous nucleation during storage.

- Use a turbidity probe (e.g., Mettler Toledo EasyViewer) or dynamic light scattering (DLS).
- Cool a saturated solution at 0.5°C/min.
- Record

(Temperature of Nucleation) vs.

(Saturation Temperature).

Solubility Data Repository

The following data aggregates industrial certificates of analysis (CoA) and physicochemical profiling.

Table 1: Solubility Profile of Glupa-Carboxylate (at 25°C)

Solvent Class	Solvent	Solubility Status	Quantitative Limit (Approx.)	Mechanistic Note
Polar Protic	Water (Deionized)	Highly Soluble	> 100 mg/mL	Driven by ion-dipole interactions with ammonium carboxylate.
Polar Protic	Methanol	Soluble	~50-80 mg/mL	Good H-bond donor capability.
Polar Protic	n-Propanol	Moderately Soluble	42.9 mg/mL	Validated limit; decreases as alkyl chain length increases.
Polar Aprotic	DMSO	Very Soluble	> 150 mg/mL	Excellent disruption of intermolecular H-bonds; preferred for stock solutions.
Polar Aprotic	DMF	Soluble	> 100 mg/mL	Good solvency, but avoid due to potential hydrolysis acceleration.
Polar Aprotic	Acetone	Sparingly Soluble	< 10 mg/mL	Lacks sufficient H-bond donation to solvate the salt.
Non-Polar	Hexane / Toluene	Insoluble	< 0.1 mg/mL	Dielectric constant too low to overcome lattice energy.

Table 2: pH-Dependent Solubility (Aqueous)

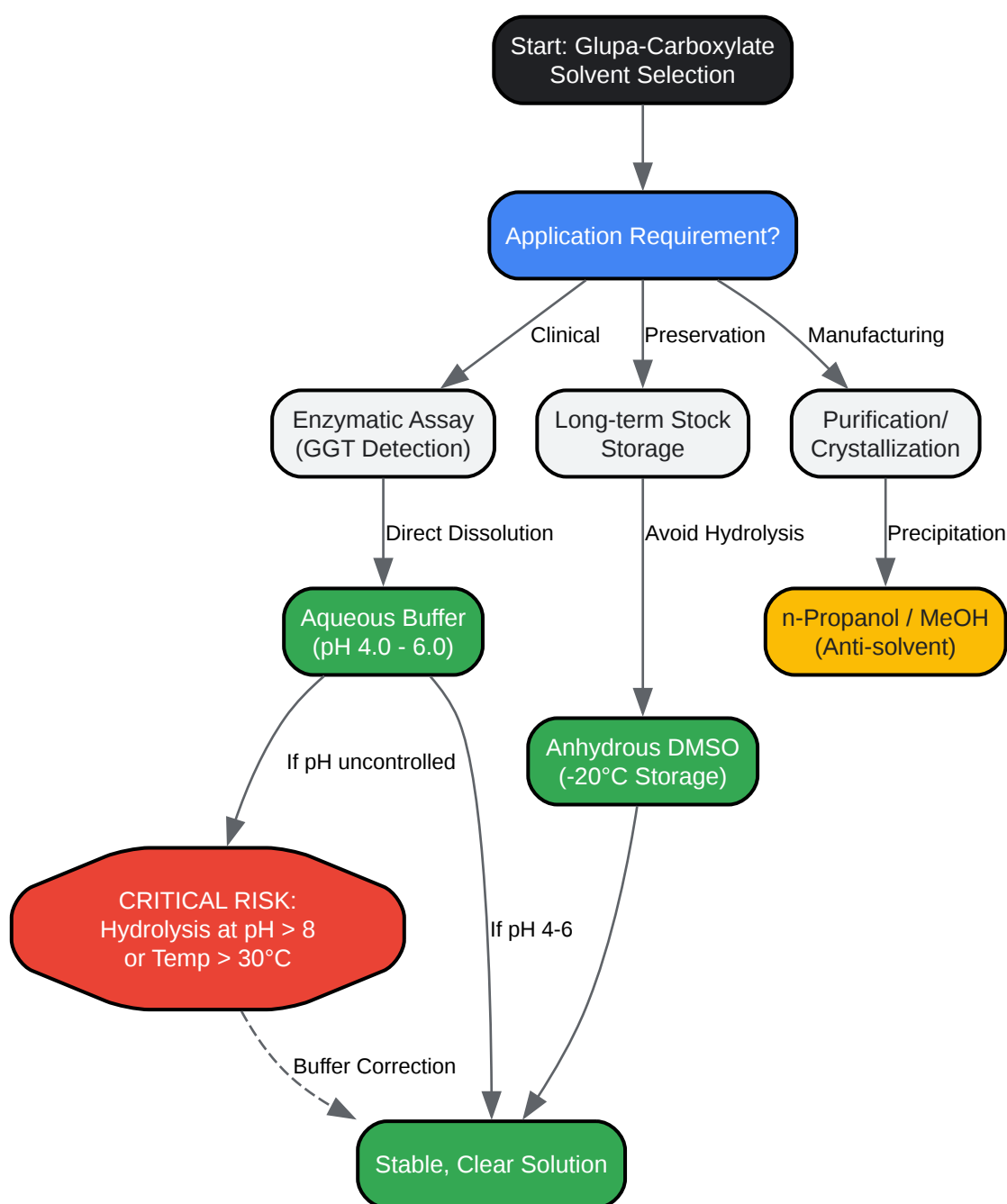
Glupa-Carboxylate has multiple ionizable groups (

values approx 2.2, 4.3, 9.7).

pH Region	Solubility Behavior	Recommendation
pH < 3.0	Reduced	Protonation of carboxylates reduces polarity; risk of free acid precipitation.
pH 4.0 - 6.0	Optimal	Native pH of the ammonium salt in water. Maximum stability. [4]
pH > 8.0	High	Soluble, but High Risk of Hydrolysis. The amide bond becomes labile.

Visualizing the Solubility Workflow

The following diagram illustrates the decision logic for selecting a solvent system for **Glupa-Carboxylate**, balancing solubility against chemical stability.



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Caption: Decision matrix for **Glupa-Carboxylate** solvent selection, highlighting the critical balance between solubility and hydrolytic stability.

Process Implications & Stability

Hydrolytic Instability

The "Glupa" molecule is designed to be cleaved by enzymes (GGT). However, it is also susceptible to spontaneous non-enzymatic hydrolysis, releasing 5-amino-2-nitrobenzoic acid, which mimics the yellow product of the assay, causing high background noise (False Positives).

- Critical Control Point: Avoid storing aqueous solutions for >24 hours even at 4°C.
- Stock Solution: Prepare in DMSO or n-Propanol for longer stability (up to 1 month at -20°C).

The "Fuzz" Factor

Commercial specifications often cite "Clear solution, free of fuzz." "Fuzz" usually indicates:

- Incomplete Solvation: The ammonium salt requires vigorous mixing (vortexing) to fully dissociate in viscous solvents like glycerol or concentrated buffers.
- Free Acid Contamination: If the pH drops too low (<3.0) during synthesis or storage, the less soluble free acid form may crystallize as micro-particulates.

References

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